

Azobenzene-D10 stability, storage, and handling recommendations.

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Compound of Interest

Compound Name: Azobenzene-D10

Cat. No.: B3044145

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Azobenzene-D10 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and handling of **Azobenzene-D10**.

Quantitative Data Summary

While specific quantitative stability data for **Azobenzene-D10** is limited in publicly available resources, the following table summarizes its key physical and chemical properties. This information is crucial for its proper handling and use in experimental settings.

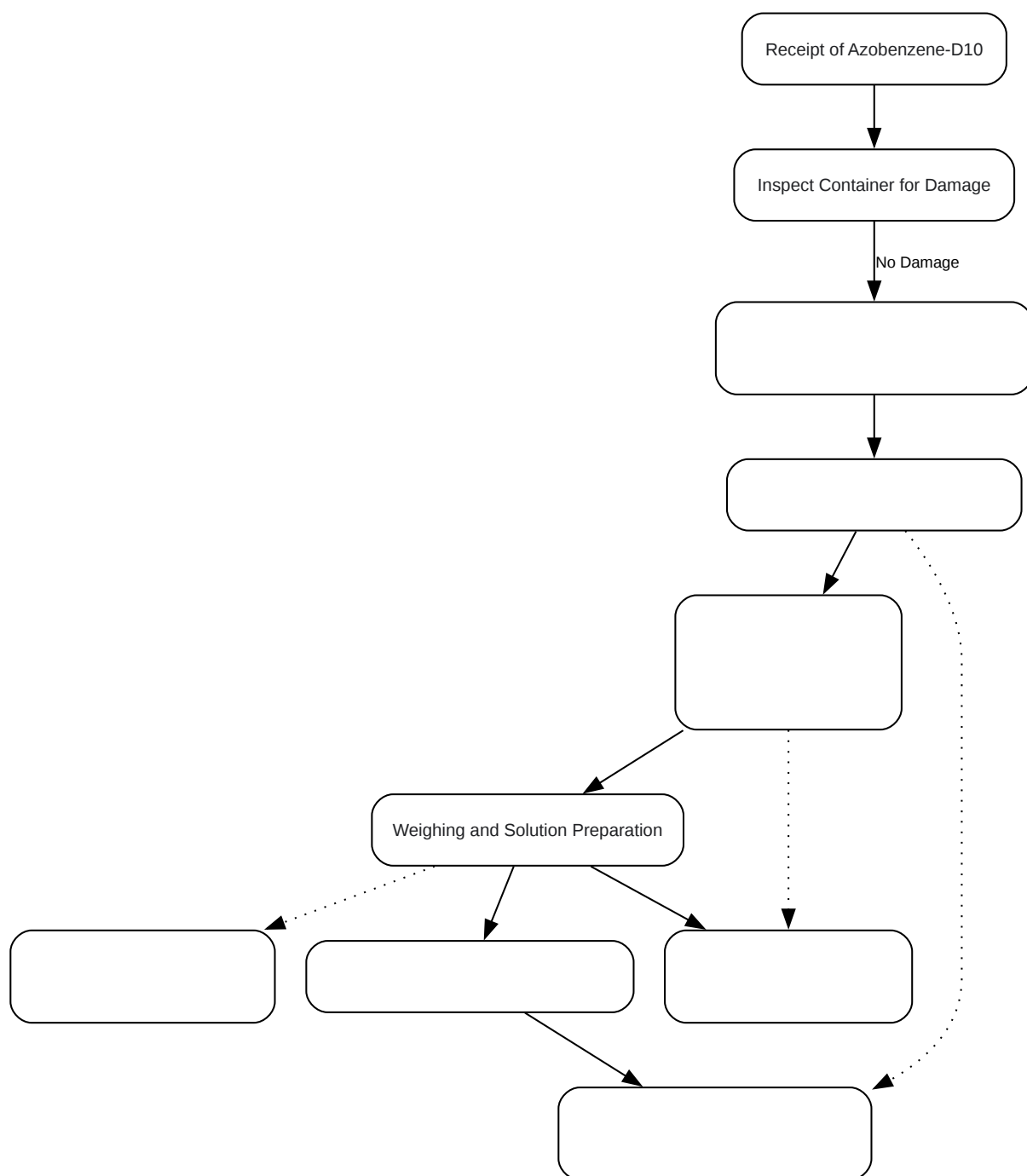
Property	Value	Citations
Molecular Formula	C ₁₂ D ₁₀ N ₂	[1]
Molecular Weight	192.29 g/mol	[1]
Physical State	Powder / Solid	[2][3]
Appearance	Orange-Red Flaky Crystals	[4]
Melting Point	65-68 °C (149-154 °F)	
Boiling Point	293 °C (559 °F)	
Solubility	Soluble in alcohol, ether, benzene, and glacial acetic acid. Insoluble in water.	
Chemical Stability	Stable under standard ambient conditions (room temperature). Stable if stored under recommended conditions.	
Long-term Stability	Should be re-analyzed for chemical purity after three years.	

Experimental Protocols

Detailed experimental protocols for the synthesis and application of azobenzene derivatives as photoswitchable elements in polypeptides have been published. While specific to certain experimental contexts, these protocols provide valuable insights into the handling and manipulation of azobenzene-containing molecules. The isomerization of azobenzene can be triggered by UV light (300-400 nm) for the trans-to-cis conversion and visible light (>400 nm) or thermal relaxation for the cis-to-trans conversion.

Signaling Pathways and Experimental Workflows

Logical Workflow for Handling and Storage of Azobenzene-D10



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